Ethanol, 2,2'-[(4-nitrosophenyl)imino]bis-

• CAS RN: 3590-52-1
• Molecular Formula: C10H14N2O3
• Molecular Weight: 210.23 g/mol
• IUPAC Name: 2-[N-(2-hydroxyethyl)-4-nitrosoanilino]ethanol
• InChI: InChI=1S/C10H14N2O3/c13-7-5-12(6-8-14)10-3-1-9(11-15)2-4-10/h1-4,13-14H,5-8H2
• InChI Key: RLEHYCNEHWSDLS-UHFFFAOYSA-N
• SMILES: C1=CC(=CC=C1N=O)N(CCO)CCO
• Pictograms: Acute Toxic; Irritant

Description

“Ethanol, 2,2’-[(4-nitrosophenyl)imino]bis-” is a chemical compound with the CAS Number 18226-17-0. It is also known as N-(4-Nitrophenyl)diethanolamine. The molecular formula of this compound is C10H14N2O4.

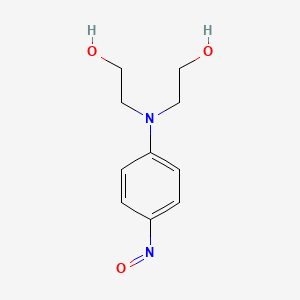

Molecular Structure Analysis

The molecular structure of “Ethanol, 2,2’-[(4-nitrosophenyl)imino]bis-” consists of 10 carbon atoms, 14 hydrogen atoms, 2 nitrogen atoms, and 4 oxygen atoms. The exact mass is 226.09500.

Physical And Chemical Properties Analysis

“Ethanol, 2,2’-[(4-nitrosophenyl)imino]bis-” has a density of 1.352g/cm3. It has a boiling point of 451.7ºC at 760mmHg and a melting point of 101-102 °C. The flash point is 227ºC.

Safety And Hazards

This compound is harmful by inhalation, in contact with skin, and if swallowed. In case of skin contact, it is recommended to immediately wash skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention. In case of ingestion, wash out mouth with copious amounts of water for at least 15 minutes and seek medical attention.

Synthesis routes and methods

Procedure details

23.9 g of N-phenyldiethanol amine were ground in a mortar and dissolved in 50 ml conc. HCl. The solution was then cooled to 0°C and 10 g NaNO2 in 25 ml of water were added over a period of one hour with stirring. The temperature was maintained between 0°-5°C. After the addition was complete, the mixture was stirred one hour more and then filtered. The orange precipitate of 4-nitroso-N,N-bis-(β-hydroxyethyl) aniline formed was dried in a vacuum desiccator overnight. The dried product, amounting to 25.0 g was suspended in 150 ml. isopropanol and reduced on a Parr hydrogenator over Pt/C. When the loss in pressure approached theoretical, the mixture was filtered into a flask containing 200 ml. isopropanol saturated with HCl gas. A stream of HCl gas was passed through the filtrate during the filtration and for about 20 minutes after the filtration was complete. The white precipitate of N,N-bis-(β-hydroxyethyl)-p-phenylenediamine hydrochloride was collected and weighed. Yield 19.8 g.
